

# Application Notes and Protocols: Diethylene Glycol Dibenzoate in Water-Based Adhesives and Sealants

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## Compound of Interest

Compound Name: Diethylene glycol dibenzoate

Cat. No.: B031904

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For Researchers, Scientists, and Formulation Professionals

These application notes provide a comprehensive overview of the use of **Diethylene Glycol Dibenzoate** (DEGDB) as a primary plasticizer in the formulation of water-based adhesives and sealants. Detailed experimental protocols for performance evaluation are also included.

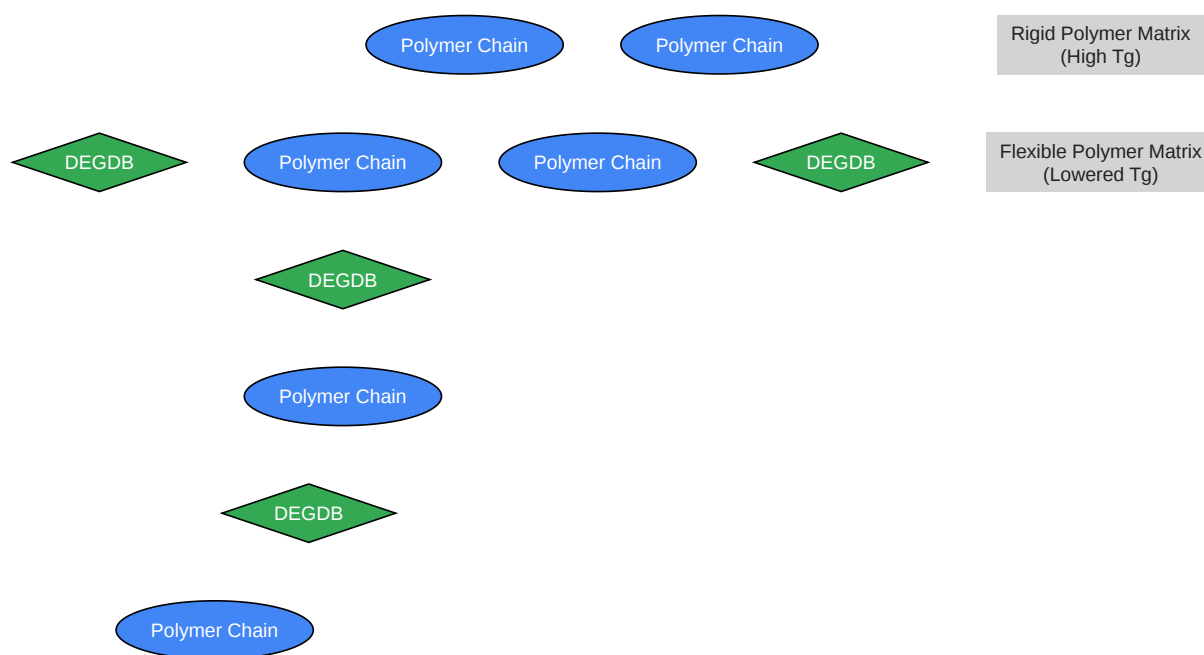
## Introduction to Diethylene Glycol Dibenzoate (DEGDB)

**Diethylene Glycol Dibenzoate** (CAS No. 120-55-8) is a high-solvating, non-phthalate plasticizer widely utilized in aqueous adhesive and sealant formulations.[1] As a benzoate ester, it is a clear, colorless to pale yellow liquid with low volatility and a mild odor.[1][2] DEGDB is highly compatible with a range of polar polymers, including polyvinyl acetate (PVAc), vinyl acetate-ethylene (VAE) copolymers, and acrylic emulsions, making it a versatile choice for formulators.

The primary functions of DEGDB in water-based systems are to increase flexibility, improve adhesion to various substrates, enhance tack, and extend the open time of the formulation.[1][2][3] It acts as an effective coalescing agent, aiding in the formation of a continuous and durable film. Due to growing health and environmental concerns, DEGDB and other dibenzoate plasticizers are increasingly used as alternatives to traditional phthalate plasticizers.

## Mechanism of Action: Plasticization

In a water-based polymer dispersion, the polymer particles are suspended in water. Upon drying, these particles come closer together and coalesce to form a continuous film. DEGDB, as a plasticizer, facilitates this process. Its molecules position themselves between the long polymer chains, disrupting the intermolecular forces and increasing the free volume. This separation of polymer chains allows them to move more freely, which imparts flexibility to the dried adhesive or sealant film and lowers its glass transition temperature ( $T_g$ ).



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Caption: Mechanism of Plasticization by DEGDB.

## Formulation Guidelines

DEGDB is typically incorporated into water-based adhesive and sealant formulations at levels ranging from 3% to 15% by weight of the total formulation, although the optimal concentration depends on the specific polymer system and desired performance characteristics. It can be added directly to the polymer emulsion under agitation.

## Example Formulations

The following tables provide example starting point formulations for a VAE-based wood adhesive and an acrylic-based sealant.

Table 1: Example Formulation of a VAE Wood Adhesive

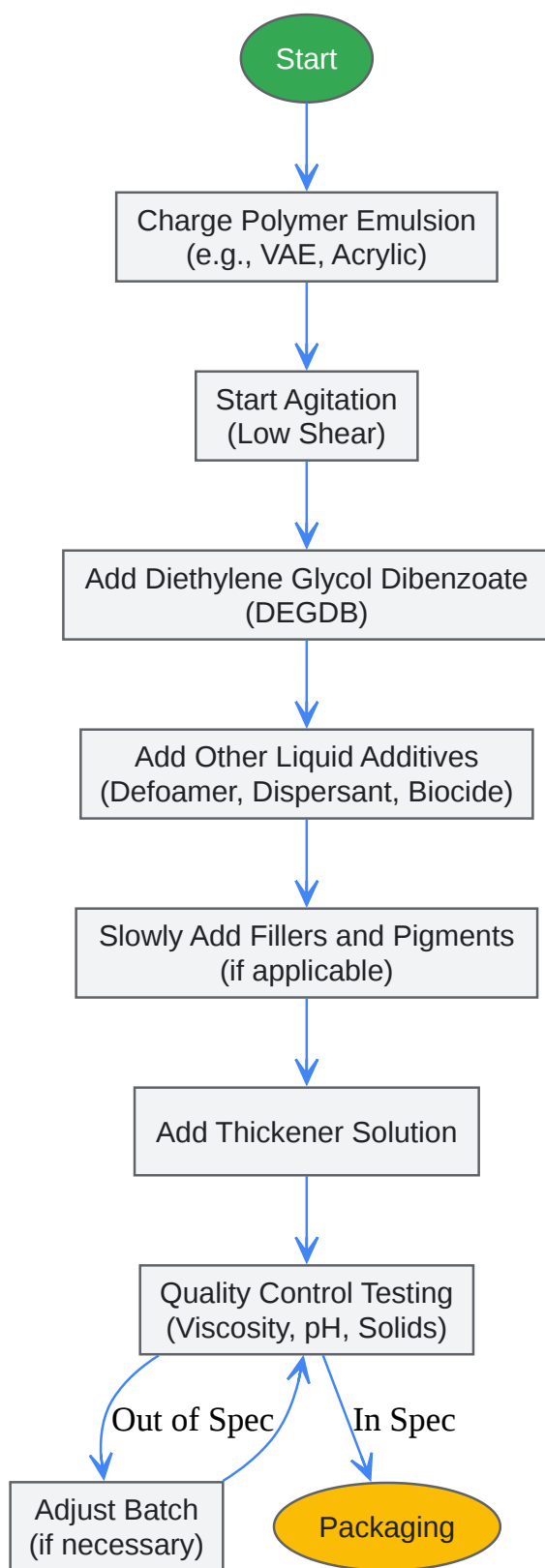
Component	Function	Weight Percentage (%)
VAE Copolymer Emulsion (60% solids)	Binder	60.0 - 70.0
Diethylene Glycol Dibenzoate (DEGDB)	Plasticizer	5.0 - 10.0
Polyvinyl Alcohol (PVOH)	Protective Colloid / Thickener	2.0 - 5.0
Defoamer	Processing Aid	0.1 - 0.5
Biocide	Preservative	0.1 - 0.3
Water	Diluent	To 100

Table 2: Example Formulation of a Water-Based Acrylic Sealant

Component	Function	Weight Percentage (%)
Acrylic Emulsion (55% solids)	Binder	50.0 - 60.0
Diethylene Glycol Dibenzoate (DEGDB)	Plasticizer	8.0 - 15.0
Calcium Carbonate	Filler	20.0 - 30.0
Titanium Dioxide	Pigment	1.0 - 5.0
Thickener (e.g., HEC)	Rheology Modifier	0.5 - 1.5
Dispersant	Wetting Agent	0.2 - 0.6
Defoamer	Processing Aid	0.1 - 0.5
Biocide	Preservative	0.1 - 0.3
Water	Diluent	To 100

## Formulation Workflow

The following diagram illustrates a typical workflow for the formulation of a water-based adhesive or sealant containing DEGDB.



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Caption: General Formulation Workflow.

## Performance Data

The addition of DEGDB significantly impacts the physical properties of water-based adhesives and sealants. The following tables summarize the expected quantitative effects based on typical formulation adjustments.

Table 3: Effect of DEGDB Concentration on Adhesive Properties

Property	Test Method	0% DEGDB (Control)	5% DEGDB	10% DEGDB
Viscosity (cP) at 25°C	Brookfield RVT, Spindle #4, 20 rpm	3000 - 4000	3500 - 4500	4000 - 5500
Open Time (minutes)	Manual Film Touch Test	5 - 8	8 - 12	12 - 18
Set Time (minutes)	Manual Bond Test	15 - 20	20 - 25	25 - 35
Glass Transition Temp. (Tg), °C	DSC	25	15	5
180° Peel Adhesion (N/25mm)	ASTM D3330	8.0	12.0	15.0

Note: These values are representative and will vary depending on the specific polymer and other formulation components.

## Experimental Protocols

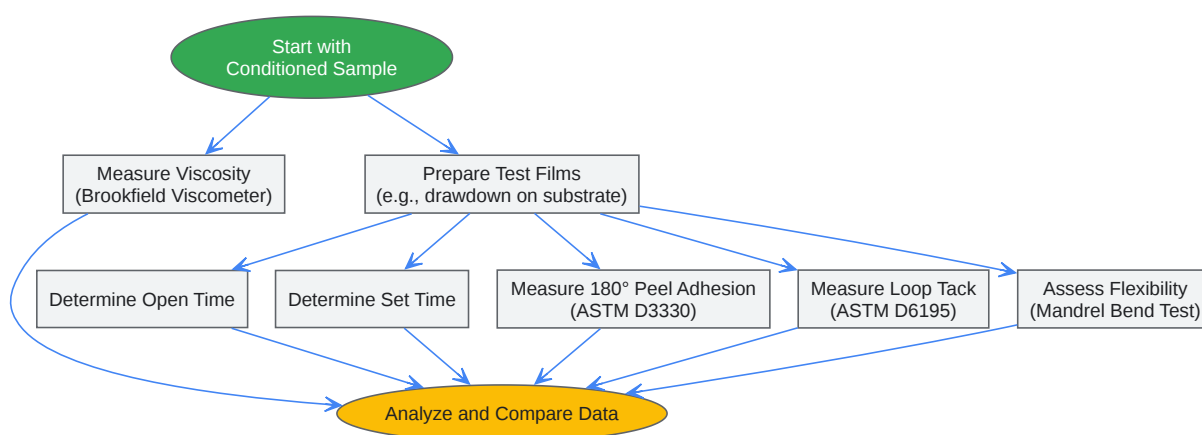
To evaluate the performance of formulations containing DEGDB, a series of standardized tests should be conducted.

## Sample Preparation

- Prepare a series of adhesive or sealant formulations with varying concentrations of DEGDB (e.g., 0%, 5%, 10%, 15% by weight).
- Ensure all other components are kept at constant concentrations.
- Allow the formulations to equilibrate for 24 hours at standard conditions ( $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) before testing.

## Test Methods

The following diagram outlines the workflow for testing the key performance properties of the prepared formulations.



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Caption: Experimental Testing Workflow.

## Detailed Protocols

### A. Viscosity Measurement

- Apparatus: Brookfield RVT Viscometer or equivalent.

- Procedure:
  - Equilibrate the adhesive sample to 25°C.
  - Select an appropriate spindle and speed to obtain a torque reading between 20% and 80%.
  - Lower the spindle into the center of the sample to the immersion mark.
  - Allow the spindle to rotate for 60 seconds before taking a reading.
  - Record the viscosity in centipoise (cP).

#### B. 180° Peel Adhesion (ASTM D3330/D903)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Apparatus: Tensile testing machine with a 180° peel fixture.
- Procedure:
  - Apply a uniform film of adhesive to a flexible substrate (e.g., canvas or polyester film).
  - Bond the coated substrate to a rigid panel (e.g., stainless steel or glass).
  - Use a standardized roller to ensure consistent pressure application.[\[4\]](#)
  - Allow the bond to dwell for a specified time (e.g., 24 hours).
  - Clamp the free end of the flexible substrate in the upper jaw and the rigid panel in the lower jaw of the tensile tester.
  - Peel the flexible substrate from the rigid panel at a constant speed (e.g., 300 mm/min) at a 180° angle.[\[4\]](#)
  - Record the average force required to peel the substrate over a defined distance.
  - Report the peel adhesion in Newtons per 25 mm (N/25mm) or pounds per inch (pli).

#### C. Loop Tack (ASTM D6195)[\[7\]](#)



- Apparatus: Loop tack tester.
- Procedure:
  - Prepare a 25 mm x 125 mm strip of adhesive film on a flexible backing.
  - Form the strip into a loop with the adhesive side facing out.
  - Clamp the ends of the loop in the upper jaw of the tester.
  - Bring the loop into contact with a horizontal test surface (e.g., glass) at a controlled speed.
  - Immediately after full contact, reverse the direction of the jaw at the same speed.
  - Record the maximum force required to separate the loop from the test surface.
  - Report the loop tack in Newtons (N).

#### D. Open Time

- Procedure:
  - Apply a thin, uniform film of adhesive to a substrate.
  - Start a timer.
  - At regular intervals (e.g., every minute), bring a second substrate into contact with the adhesive film with light pressure.
  - Immediately separate the substrates.
  - The open time is the maximum time after application at which the adhesive film is still able to wet the second substrate and form a bond.

## Conclusion

**Diethylene Glycol Dibenzoate** is a highly effective, non-phthalate plasticizer for water-based adhesives and sealants. Its inclusion in formulations based on VAE, acrylic, and other polar polymers can significantly enhance flexibility, tack, and adhesion.[3][8] The optimal loading

level of DEGDB should be determined through systematic experimentation, using standardized test methods to evaluate its impact on key performance properties. The protocols and guidelines presented in this document provide a solid framework for researchers and formulators to effectively utilize DEGDB in developing high-performance, environmentally friendly adhesive and sealant products.

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